

# Morachalcone A recovery rate 80-120%

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## Compound Focus: Morachalcone A

CAS No.: 76472-88-3

Cat. No.: S633073

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## Recovery Rate and Analytical Method

The 80-120% recovery rate for **Morachalcone A** comes from a bioanalytical study focused on method development and validation for quantification in rabbit plasma [1].

Parameter	Specification
Recovery Range	80-120% [1]
Compound	Morachalcone A and its Internal Standard [1]
Matrix	Rabbit plasma [1]
Analytical Technique	High Performance Liquid Chromatography (HPLC) [1]

## Experimental Protocol

The recovery rate was determined as part of validating a selective and sensitive HPLC method. Here is the detailed experimental methodology from the study [1]:

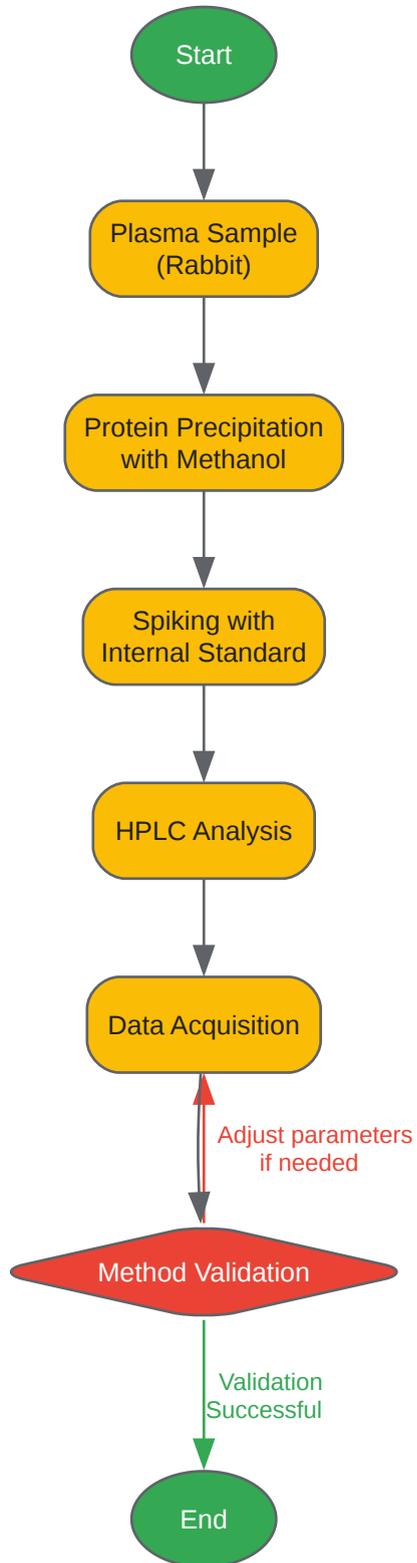
- **Chromatography Conditions:**
  - **Column:** RP-18 Column (250 x 4.6 mm i.d, 5 µm)
  - **Elution:** Isocratic

- **Mobile Phase:** Acetonitrile:water (50:50 v/v)
- **Flow Rate:** 1.0 ml/min
- **Detection Wavelength:** 368 nm
- **Sample Preparation:**
  - **Precipitant:** Methanol was used as a precipitant for plasma protein precipitation.
  - **Internal Standard:** 4-hydroxychalcone was used as the Internal Standard (IS) to correct for procedural losses.

## Workflow of the Bioanalytical Method

The following diagram illustrates the key steps involved in the HPLC method development and validation process from the referenced study:

## Bioanalytical Method Workflow for Morachalcone A



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## Beyond Recovery: Other Bioactivities of Morachalcone

### A

While comparative data is limited, other studies highlight various biological activities of **Morachalcone A**, suggesting its potential as a therapeutic agent. The table below summarizes key findings.

Biological Activity	Experimental Model	Reported Effect / IC <sub>50</sub>	Source
<b>Pancreatic Lipase Inhibition</b>	<i>In vitro</i> assay	IC <sub>50</sub> of 6.2 μM [2]	
<b>Anti-inflammatory</b>	RAW264.7 LPS-activated mouse macrophage cells	Inhibition of nitric oxide production; IC <sub>50</sub> of 16.4 μM [2]	
<b>Tyrosinase Inhibition</b>	<i>In vitro</i> assay	IC <sub>50</sub> of 0.013 μM [2]	
<b>Neuroprotective Effects</b>	HT22 hippocampal cells	Protection against glutamate-induced oxidative stress; EC <sub>50</sub> of 35.5 μM [2]	
<b>Aromatase Inhibition</b>	<i>In vitro</i> assay	IC <sub>50</sub> of 4.6 mM [3]	

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## References

1. Bioanalytical method development and validation for quantification of... [pubmed.ncbi.nlm.nih.gov]
2. A | CAS:76472-88-3 | Chalcones | Manufacturer BioCrick Morachalcone [biocrick.com]
3. A | CAS 76472-88-3 | AbMole BioScience Morachalcone [abmole.com]

To cite this document: Smolecule. [Morachalcone A recovery rate 80-120%]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b633073#morachalcone-a-recovery-rate-80-120>]

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